

# 3-Bromo-5-nitroaniline molecular weight and formula

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## Compound of Interest

Compound Name: 3-Bromo-5-nitroaniline

Cat. No.: B1329233

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## A Technical Guide to 3-Bromo-5-nitroaniline

This technical guide provides a concise overview of the fundamental physicochemical properties of **3-Bromo-5-nitroaniline**, tailored for researchers, scientists, and professionals in drug development.

## Core Physicochemical Data

**3-Bromo-5-nitroaniline** is an aromatic amine and a nitro compound. Its core quantitative data are summarized in the table below for ease of reference.

Property	Value	Citations
Molecular Formula	C6H5BrN2O2	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	217.02 g/mol	<a href="#">[2]</a> <a href="#">[3]</a>
Monoisotopic Mass	215.95344 Da	<a href="#">[1]</a> <a href="#">[3]</a>
IUPAC Name	3-bromo-5-nitroaniline	<a href="#">[3]</a>
CAS Number	55215-57-1	<a href="#">[1]</a> <a href="#">[4]</a>

## Logical Relationship of Compound Identifiers and Properties

The following diagram illustrates the relationship between the different identifiers and key properties of **3-Bromo-5-nitroaniline**.

Key identifiers and properties of **3-Bromo-5-nitroaniline**.

## Experimental Protocols

While specific, detailed experimental protocols involving **3-Bromo-5-nitroaniline** are highly application-dependent, a general synthetic procedure is available.

Synthesis of **3-Bromo-5-nitroaniline** from 1-Bromo-3,5-dinitrobenzene[5]

A general procedure for the synthesis of **3-bromo-5-nitroaniline** involves the selective reduction of one nitro group in 1-bromo-3,5-dinitrobenzene.[5]

- Reactants: To a solution of 1-bromo-3,5-dinitrobenzene (1 equivalent) in ethanol, an aqueous solution of 20% ammonium sulfide ((NH<sub>4</sub>)<sub>2</sub>S, 2.2 equivalents) is added at room temperature. [5]
- Reaction: The mixture is heated to reflux for 2 hours.[5]
- Workup: Upon completion, the reaction is cooled and diluted with ethyl acetate and water. The organic layer is separated, washed with saturated saline, and concentrated under reduced pressure.[5]
- Purification: The crude product is then purified by silica gel column chromatography using a mixture of ethyl acetate and hexane as the eluent to yield **3-bromo-5-nitroaniline** as an orange solid.[5]

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## References

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- To cite this document: BenchChem. [3-Bromo-5-nitroaniline molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1329233#3-bromo-5-nitroaniline-molecular-weight-and-formula]

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